

Application Notes and Protocols: Dose-Response of APcK110 in HMC-1.2 Cells

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Compound of Interest

Compound Name: APcK110
Cat. No.: B15580336

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These application notes provide a comprehensive overview of the dose-dependent effects of **APcK110**, a novel c-Kit inhibitor, on the human mast cell leukemia cell line HMC-1.2. Detailed protocols for cell culture, viability, and apoptosis assays are included to facilitate the replication and further investigation of these findings.

Introduction

The human mast cell line HMC-1.2, derived from a patient with mast cell leukemia, is a critical in vitro model for studying mast cell biology and related pathologies.^{[1][2]} These cells exhibit constitutive activation of the receptor tyrosine kinase c-Kit due to the presence of two activating mutations, V560G and D816V.^{[1][2]} This aberrant signaling drives growth factor-independent proliferation and survival, making c-Kit an attractive therapeutic target. **APcK110** is a potent inhibitor of c-Kit that has demonstrated a dose-dependent inhibition of proliferation and induction of apoptosis in various cancer cell lines, including HMC-1.2.^[3] These notes detail the experimental procedures to characterize the dose-response relationship of **APcK110** in HMC-1.2 cells.

Data Presentation

While a specific IC₅₀ value for **APcK110** in HMC-1.2 cells is not explicitly available in the reviewed literature, studies on other c-Kit-dependent cell lines provide valuable context for its

potency. For instance, in the context of other inhibitors like DCC-2618, an IC₅₀ of less than 1 μ M has been reported for the inhibition of HMC-1.2 cell proliferation.[3]

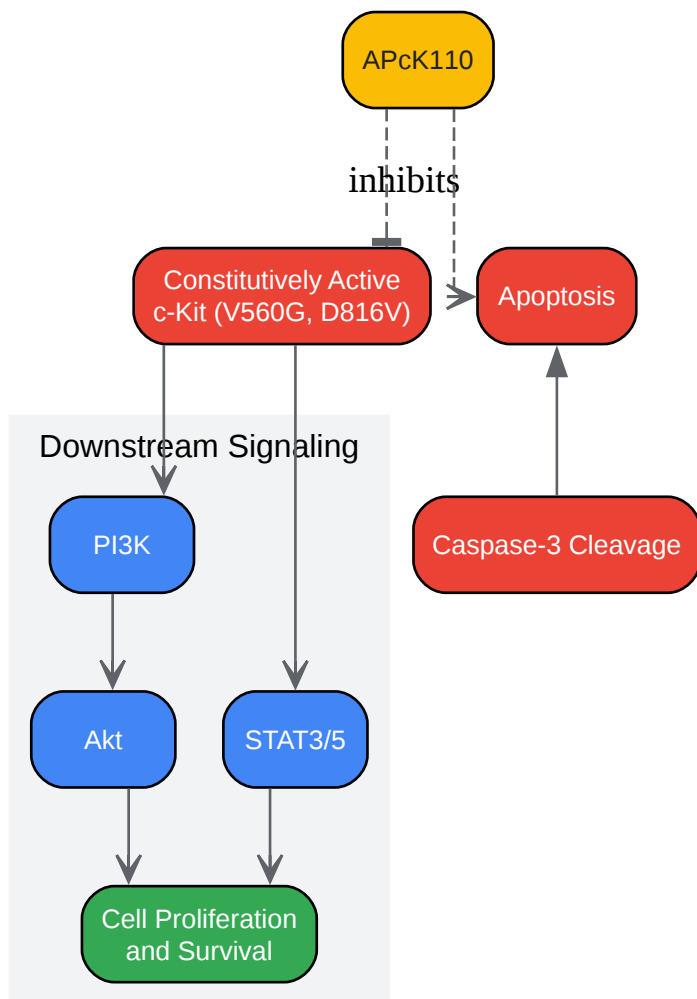
Table 1: Summary of **APcK110** Effects on Cancer Cell Lines

Cell Line	Cancer Type	Target	Effect	Reported Potency
HMC-1.2	Mast Cell Leukemia	c-Kit	Inhibition of proliferation, Induction of apoptosis	Dose-dependent inhibition
AML cell lines	Acute Myeloid Leukemia	c-Kit	Inhibition of proliferation	80% inhibition at 500 nM

Mandatory Visualizations

Signaling Pathway of **APcK110** Action

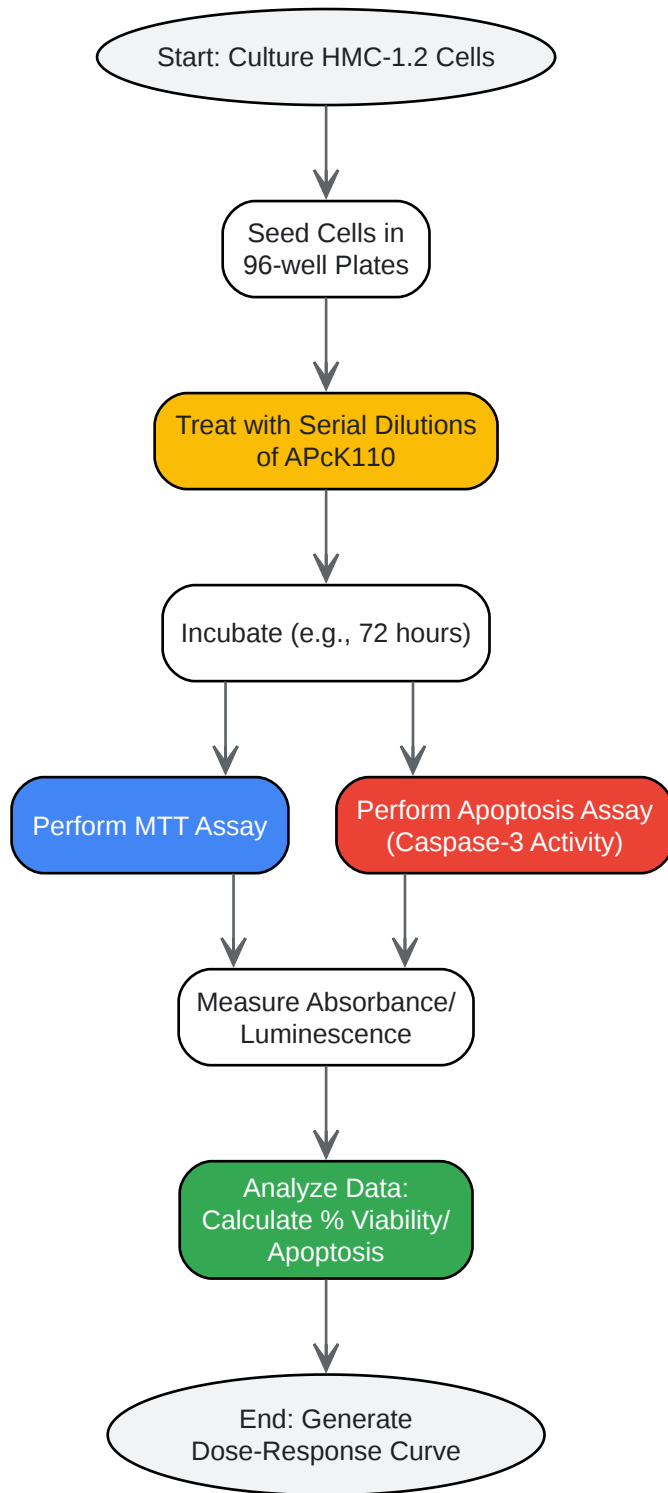
APcK110 Mechanism of Action in HMC-1.2 Cells

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Caption: **APcK110** inhibits constitutively active c-Kit, blocking downstream pro-proliferative signaling pathways and inducing apoptosis.

Experimental Workflow for Dose-Response Curve Generation

Workflow for APcK110 Dose-Response Analysis

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References

- 1. Cellosaurus cell line HMC-1.2 (CVCL_H205) [cellosaurus.org]
- 2. merckmillipore.com [merckmillipore.com]
- 3. The KIT and PDGFRA switch-control inhibitor DCC-2618 blocks growth and survival of multiple neoplastic cell types in advanced mastocytosis - PMC [pmc.ncbi.nlm.nih.gov]
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